

An In-depth Technical Guide to the Chemical Structure of Raphanatin

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Compound of Interest

Compound Name: *Raphanatin*

CAS No.: 38165-56-9

Cat. No.: B1678812

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Introduction

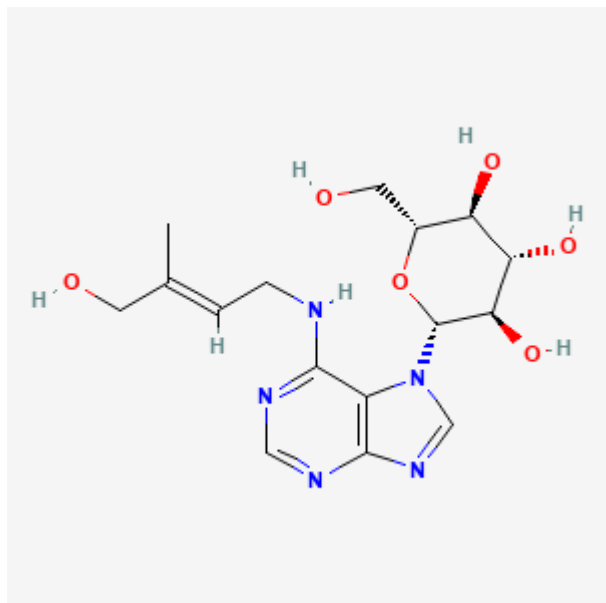
Raphanatin is a naturally occurring cytokinin, a class of plant hormones that regulate various aspects of plant growth and development. Chemically, it is the 7- β -D-glucopyranoside of zeatin, a well-characterized cytokinin. This document provides a comprehensive overview of the chemical structure, properties, and biological context of **Raphanatin**, tailored for a scientific audience.

Chemical Structure and Identification

Raphanatin is structurally composed of a zeatin molecule linked to a β -D-glucose unit at the N7 position of the purine ring. This glycosylation is a common modification of cytokinins in plants, often affecting their transport, storage, and biological activity.

Key Identifiers and Physicochemical Properties

Property	Value	Source
IUPAC Name	(2R,3S,4S,5R,6R)-2-(hydroxymethyl)-6-[[[(E)-4-hydroxy-3-methylbut-2-enyl]amino]purin-7-yl]oxane-3,4,5-triol	--INVALID-LINK--
Synonyms	Zeatin-7-glucoside, 7-β-D-Glucopyranosylzeatin, trans-Zeatin-7-β-D-glucoside	--INVALID-LINK--
CAS Number	38165-56-9	--INVALID-LINK--
Chemical Formula	C ₁₆ H ₂₃ N ₅ O ₆	--INVALID-LINK--
Molecular Weight	381.38 g/mol	--INVALID-LINK--
SMILES	C/C(=C\CNC1=NC=NC2=C1N(C=N2)[C@H]3--INVALID-LINK--CO)O)O">C@@(HO)/CO	--INVALID-LINK--



Spectroscopic Data

Mass Spectrometry

High-resolution mass spectrometry is a key technique for the identification and quantification of **Raphanatin**. The mzCloud database contains 186 mass spectra for Zeatin-7-N-glucoside, including tandem mass spectrometry (MS/MS) data up to MS⁵, acquired using an Orbitrap Elite instrument with ESI ionization.[1]

Summary of Mass Spectrometry Data for Zeatin-7-N-glucoside

Parameter	Details	Source
Database	mzCloud	--INVALID-LINK--[1]
Number of Spectra	186	[1]
Tandem Spectra	MS ¹ - MS ⁵	[1]
Ionization Method	ESI	[1]
Analyzer	FT (Orbitrap Elite)	[1]

NMR Spectroscopy

While experimentally determined ¹H and ¹³C NMR data for **Raphanatin** (trans-Zeatin-7-glucoside) are not readily available in the searched literature, predicted NMR spectra for the related compound cis-Zeatin-7-N-glucoside can be found in the Human Metabolome Database (HMDB).[2] These predicted spectra can serve as a reference for the structural elucidation of **Raphanatin**.

Predicted NMR Data for cis-Zeatin-7-N-glucoside

Spectrum Type	Frequency	Solvent	Source
¹³ C NMR (1D, predicted)	100 MHz	D ₂ O	--INVALID-LINK--[2]
¹ H NMR (1D, predicted)	100 MHz	D ₂ O	--INVALID-LINK--[2]

Experimental Protocols

Isolation and Purification of Raphanatin from Radish Seedlings (*Raphanus sativus*)

The following is a generalized protocol for the extraction and purification of cytokinins, including **Raphanatin**, from plant tissues, based on common methodologies.

1. Extraction:

- Homogenize fresh or frozen radish seedlings in a suitable solvent, such as 80% methanol or a methanol/water/formic acid mixture, to extract cytokinins.
- Perform the extraction at a low temperature (e.g., -20°C) to minimize enzymatic degradation.
- Centrifuge the homogenate to pellet solid debris and collect the supernatant.

2. Solid-Phase Extraction (SPE):

- Pass the supernatant through a C18 SPE cartridge to retain the cytokinins and remove more polar impurities.
- Wash the cartridge with a low-percentage methanol solution to remove any remaining polar compounds.
- Elute the cytokinins from the cartridge with a higher concentration of methanol.

3. Immunoaffinity Chromatography:

- For highly specific purification, use an immunoaffinity column with immobilized antibodies that recognize zeatin and its derivatives.
- Load the eluate from the SPE step onto the immunoaffinity column.
- Wash the column to remove non-specifically bound compounds.
- Elute the purified cytokinins, including **Raphanatin**, using a suitable buffer.

4. High-Performance Liquid Chromatography (HPLC):

- Further purify and quantify the **Raphanatin** fraction using reversed-phase HPLC, often coupled with a mass spectrometer for detection and identification.

Synthesis of Raphanatin (trans-Zeatin-7-β-D-glucoside)

The synthesis of **Raphanatin** can be achieved through the enzymatic glycosylation of trans-zeatin.

Reaction: $\text{UDP-glucose} + \text{trans-Zeatin} \rightleftharpoons \text{UDP} + \text{trans-Zeatin-7-}\beta\text{-D-glucoside}$

Enzyme: Zeatin O-glucosyltransferase (ZOG)

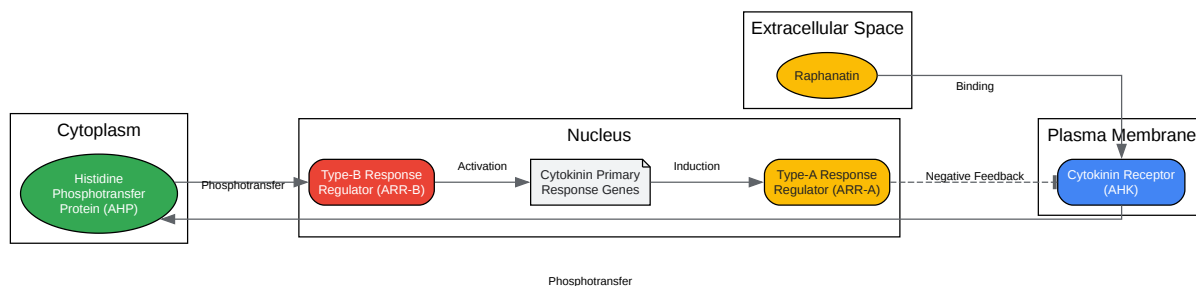
Protocol Outline:

- Incubate trans-zeatin with UDP-glucose in a suitable buffer.
- Add the enzyme Zeatin O-glucosyltransferase to initiate the reaction.
- Monitor the reaction progress using techniques like HPLC.
- Purify the resulting trans-Zeatin-7-β-D-glucoside (**Raphanatin**) from the reaction mixture using chromatographic methods.

Biological Activity and Signaling Pathway

Raphanatin, as a cytokinin glucoside, is generally considered a storage or transport form of the active cytokinin, trans-zeatin.^{[3][4]} While N-glucosides were traditionally thought to be inactive, recent studies suggest they can be converted back to the active free base form in vivo, thereby influencing plant development.^{[3][5]}

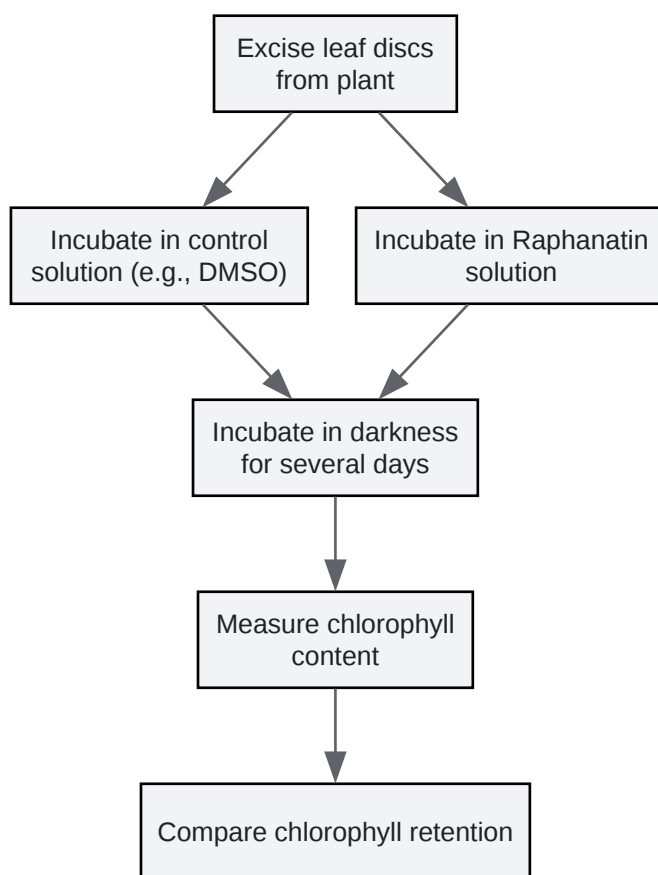
The biological activity of cytokinins is mediated through a two-component signaling (TCS) pathway.^[3]



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Caption: Cytokinin signaling pathway initiated by **Raphanatin** binding.

Workflow for Cytokinin Activity Bioassay (e.g., Senescence Delay)



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Caption: Workflow for a cytokinin senescence delay bioassay.

Conclusion

Raphanatin, or zeatin-7-glucoside, is a significant metabolite of the cytokinin zeatin. While its chemical structure is well-established, further research is needed to fully characterize its spectroscopic properties and to develop detailed, standardized protocols for its isolation and synthesis. Understanding the biological activity of **Raphanatin** and its role in the complex network of cytokinin signaling remains an active area of investigation with implications for agriculture and drug development.

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References

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- [2. Human Metabolome Database: Showing metabocard for cis-Zeatin-7-N-glucoside \(HMDB0012201\) \[hmdb.ca\]](#)
- [3. Frontiers | New Insights Into the Metabolism and Role of Cytokinin N-Glucosides in Plants \[frontiersin.org\]](#)
- [4. Cytokinin N-glucosides: Occurrence, Metabolism and Biological Activities in Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. trans-Zeatin-N-glucosides have biological activity in Arabidopsis thaliana | PLOS One \[journals.plos.org\]](#)
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